

Application Notes and Protocols for Vegfr-2-IN-25 Stock Solutions

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Compound of Interest

Compound Name: Vegfr-2-IN-25

Cat. No.: B12412648

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation, storage, and handling of stock solutions of **Vegfr-2-IN-25**, a potent inhibitor of Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2). Adherence to these guidelines is crucial for ensuring the stability, activity, and reproducibility of experimental results.

Introduction

Vegfr-2-IN-25 is a small molecule inhibitor that demonstrates high potency against VEGFR-2, a key receptor tyrosine kinase involved in angiogenesis, the formation of new blood vessels. With an IC₅₀ value of 12.1 nM, **Vegfr-2-IN-25** serves as a valuable tool for in vitro and in vivo studies aimed at understanding the role of VEGFR-2 in physiological and pathological processes, including tumor growth and metastasis. Accurate and consistent preparation of stock solutions is the first critical step in any experiment utilizing this compound.

Quantitative Data Summary

The following table summarizes the key quantitative data for **Vegfr-2-IN-25**.

Property	Value
Compound Name	Vegfr-2-IN-25
Molecular Weight	426.47 g/mol
IC50 against VEGFR-2	12.1 nM
Recommended Solvent	Dimethyl Sulfoxide (DMSO)
Recommended Stock Conc.	10 mM - 50 mM in DMSO
Storage (Solid)	-20°C, protected from light and moisture
Storage (Stock Solution)	-80°C in aliquots, protected from light

Experimental Protocols

Materials and Equipment

- **Vegfr-2-IN-25** (solid powder)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile, polypropylene microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, filtered pipette tips
- Personal Protective Equipment (PPE): safety goggles, gloves, lab coat

Safety Precautions

- Handle **Vegfr-2-IN-25** in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate PPE to avoid skin and eye contact.

- Consult the Safety Data Sheet (SDS) for comprehensive safety information. Although a specific SDS for **Vegfr-2-IN-25** is not readily available, handling it with the same precautions as other potent kinase inhibitors is recommended.

Preparation of a 10 mM Stock Solution

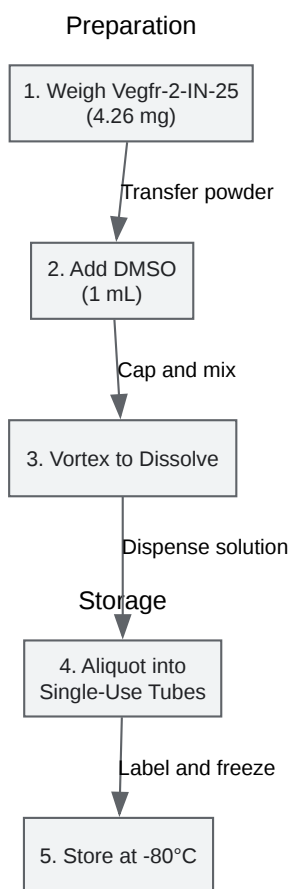
This protocol describes the preparation of 1 mL of a 10 mM stock solution of **Vegfr-2-IN-25** in DMSO.

- **Equilibrate:** Allow the vial of **Vegfr-2-IN-25** to warm to room temperature before opening to prevent condensation.
- **Weighing:** Accurately weigh out 4.26 mg of **Vegfr-2-IN-25** powder using a calibrated analytical balance.
- **Dissolution:**
 - Transfer the weighed powder to a sterile polypropylene tube.
 - Add 1 mL of anhydrous DMSO to the tube.
- **Mixing:**
 - Cap the tube tightly and vortex thoroughly for 1-2 minutes until the solid is completely dissolved.
 - Visually inspect the solution to ensure there are no visible particulates. If necessary, gentle warming (e.g., in a 37°C water bath for a few minutes) or sonication can be used to aid dissolution.
- **Aliquoting and Storage:**
 - Dispense the stock solution into smaller, single-use aliquots (e.g., 10-50 µL) in sterile, light-protected polypropylene tubes.
 - Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.

- Store the aliquots at -80°C for long-term storage. Avoid repeated freeze-thaw cycles.

Visualizations

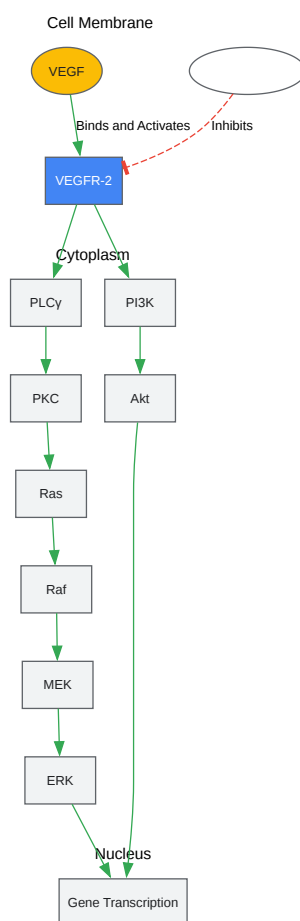
Experimental Workflow



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Caption: Workflow for preparing a 10 mM **Vegfr-2-IN-25** stock solution.

VEGFR-2 Signaling Pathway



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